

Core Mechanism: Passive Diffusion and Intracellular Conjugation

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Compound of Interest

Compound Name: CellTracker Blue CMF2HC Dye

Cat. No.: B8470942

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CellTracker™ Blue CMF2HC (4-chloromethyl-6,8-difluoro-7-hydroxycoumarin) is a fluorescent probe designed for long-term cell tracking. Its entry into living cells is a two-stage process rooted in its chemical design.

- **Passive Diffusion Across the Cell Membrane:** The probe is engineered to be membrane-permeant, allowing it to freely diffuse across the lipid bilayer of live cells into the cytoplasm. [1][2][3][4] This process does not require active transport machinery and is driven by the concentration gradient.
- **Intracellular Reaction and Retention:** Once inside the cell, the mildly thiol-reactive chloromethyl group on the CMF2HC molecule reacts with intracellular components. [2][4] This reaction is primarily with thiol groups found on proteins and peptides, most notably glutathione (GSH). [1][2][4] The conjugation is believed to be mediated by the ubiquitous enzyme glutathione S-transferase (GST). [1][2][4] This reaction forms a covalent, cell-impermeant fluorescent adduct. [1][2] This new, larger molecule is trapped within the cell, unable to pass back across the cell membrane, ensuring stable, long-term labeling for at least 72 hours and through multiple cell divisions. [1][5]

The fluorescence of CellTracker™ Blue CMF2HC does not require enzymatic cleavage for activation, unlike probes such as CMFDA. [5] The resulting cytoplasmic staining is uniform and brightly fluorescent at physiological pH. [5]

Quantitative Data Summary

The following tables summarize the key physical and spectral properties of CellTracker™ Blue CMF2HC, along with recommended concentrations for experimental use.

Table 1: Physical and Spectral Properties

Property	Value	Source
Molecular Formula	C₁₀H₅ClF₂O₃	[6]
Molecular Weight	246.6 g/mol	[4] [5]
Excitation (Max)	371 nm	[1] [4] [5]
Emission (Max)	464 nm	[1] [4] [5]

| Solvent for Stock | Anhydrous DMSO |[\[5\]](#) |

Table 2: Recommended Experimental Concentrations

Application	Recommended Working Concentration	Source
Stock Solution	10 mM	[5]
Long-Term Staining (>3 days)	5–25 µM	[1] [5]
Rapidly Dividing Cells	5–25 µM	[5]
Short-Term Experiments (e.g., viability)	0.5–5 µM	[1] [5]

| Incubation Time | 15–45 minutes |[\[1\]](#)[\[5\]](#) |

Experimental Protocols

The following are generalized protocols for labeling adherent cells and cells in suspension. Optimization may be required depending on the specific cell type.

Reagent Preparation

- Warm the Vial: Before opening, allow the lyophilized CellTracker™ Blue CMF2HC vial to warm to room temperature.[5]
- Prepare Stock Solution: Dissolve the lyophilized product in high-quality, anhydrous dimethylsulfoxide (DMSO) to a final concentration of 10 mM.[5]
- Prepare Working Solution: Dilute the 10 mM stock solution to the desired final working concentration (e.g., 0.5–25 μ M) in serum-free medium.[5] It is critical to use serum-free medium for this step, as serum components can react with the dye.
- Pre-warm Solution: Warm the final working solution to 37°C before applying it to the cells.[5]

Protocol for Adherent Cells

- Cell Culture: Grow adherent cells on coverslips or in an appropriate culture vessel.
- Remove Media: Aspirate the culture medium from the cells.
- Add Working Solution: Gently add the pre-warmed CellTracker™ Working Solution to the cells.[5]
- Incubate: Incubate the cells for 15–45 minutes under normal growth conditions (e.g., 37°C, 5% CO₂).[5]
- Wash: Remove the working solution and replace it with fresh, pre-warmed culture medium of choice.
- Image: Image the labeled cells using filters appropriate for the probe's excitation and emission spectra (Ex/Em: ~371/464 nm).[5]

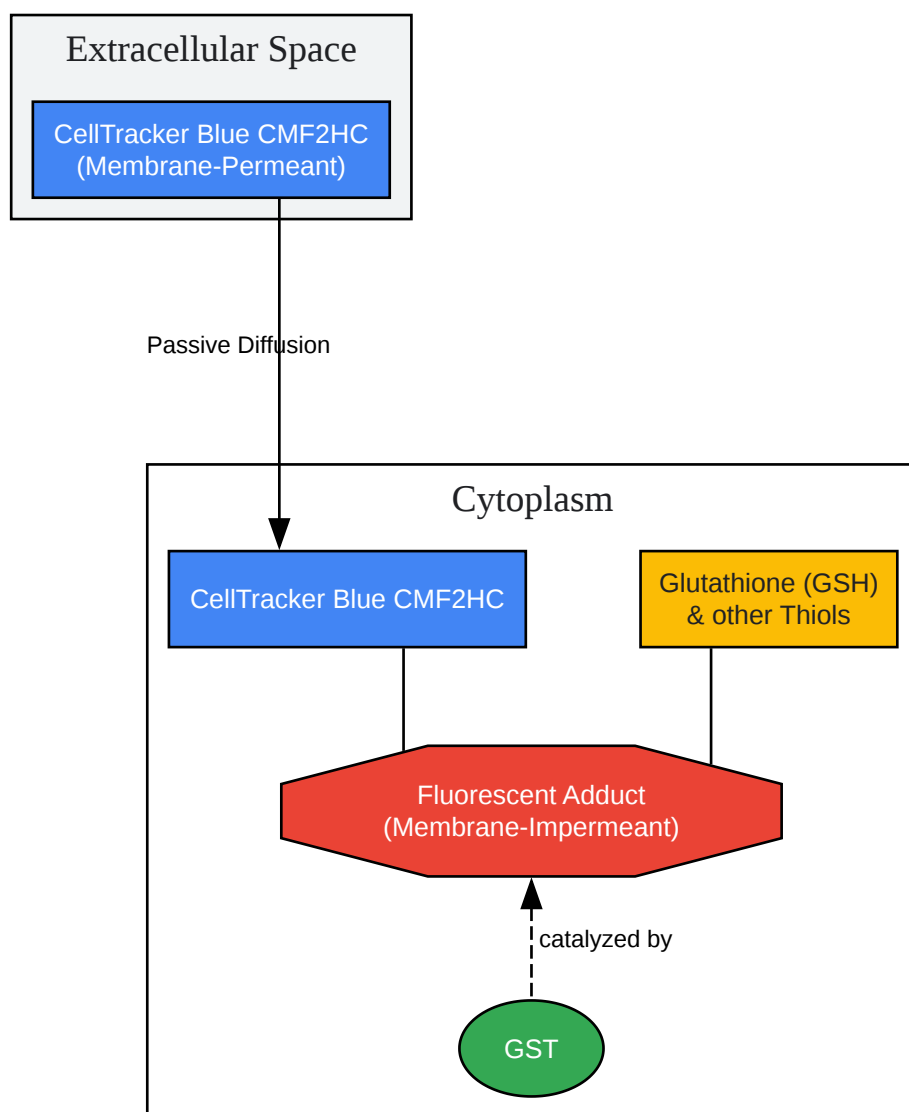
Protocol for Cells in Suspension

- Harvest Cells: Harvest the cells by centrifugation and aspirate the supernatant.[5]
- Resuspend: Gently resuspend the cell pellet in the pre-warmed CellTracker™ Working Solution.[5]

- Incubate: Incubate the cell suspension for 15–45 minutes under growth conditions appropriate for the cell type.[\[5\]](#)
- Wash: Centrifuge the labeled cells, remove the supernatant containing the working solution, and resuspend the cells in fresh culture media.[\[5\]](#)
- Final Preparation: Dispense the labeled cells into the desired culture vessel or onto a slide for imaging.[\[5\]](#)
- Image: Image the cells using the appropriate filters (Ex/Em: ~371/464 nm).[\[5\]](#)

Visualizations

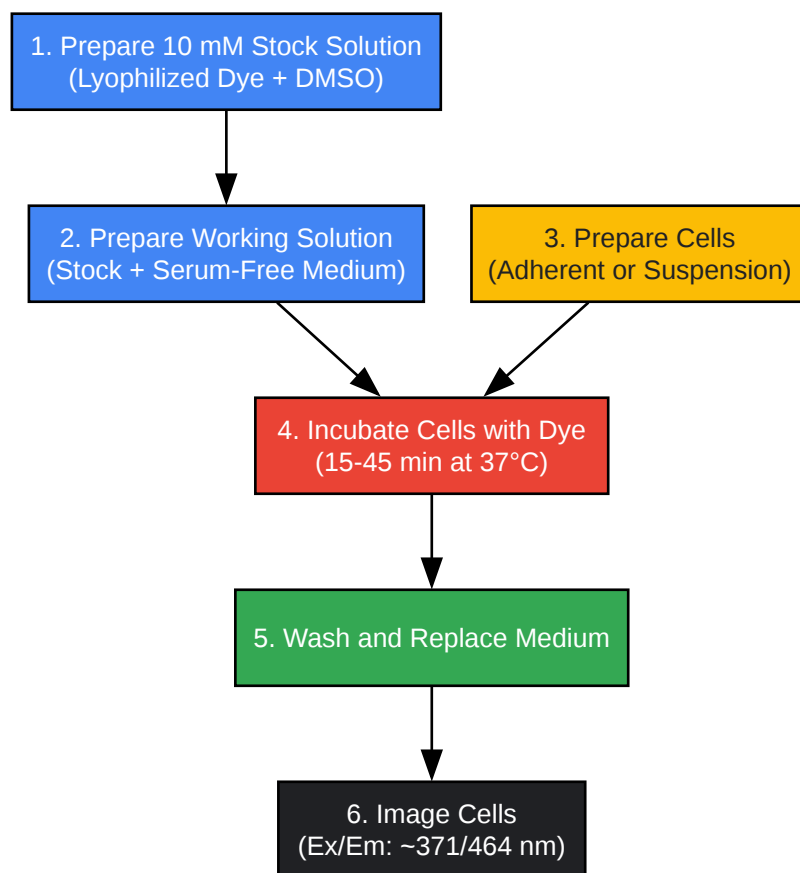
Mechanism of Cellular Uptake and Retention



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Caption: Mechanism of CellTracker™ Blue CMF2HC entry and retention.

General Experimental Workflow



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Caption: Standard workflow for labeling cells with CellTracker™ Blue CMF2HC.

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References

- 1. CellTracker Blue CMF2HC Dye | CAS#: 215868-45-4 | blue dyestuff | InvivoChem [invivochem.com]
- 2. Membrane-Permeant Reactive Tracers—Section 14.2 | Thermo Fisher Scientific - TW [thermofisher.com]
- 3. Cell tracing dyes significantly change single cell mechanics - PMC [pmc.ncbi.nlm.nih.gov]

- 4. ulab360.com [ulab360.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
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